

# comparative toxicity of sabinene and similar terpenes

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## Compound Focus: Sabinene

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## Comparative Toxicity of Selected Monoterpenes

Terpene	Key Toxicological Findings	Reported Experimental Data	Primary Assays/Species
Sabinene	<b>No observed genotoxicity.</b> Sufficient Margin of Exposure (MOE) for repeated-dose toxicity based on read-across data [1].	<b>Genotoxicity:</b> Negative in Ames test (up to 5000 µg/plate) and in vitro micronucleus test (up to 200 µg/mL) [1].	<i>In vitro:</i> Bacterial reverse mutation, human lymphocytes [1].
α-Terpinene	<b>Embryofetotoxic, neurotoxic, hepatotoxic.</b> Causes memory impairment, neuronal DNA damage, and hepatic oxidative stress [2].	<b>Developmental Toxicity:</b> Maternally toxic at 125 & 250 mg/kg in rats; reduced fetal weight at 250 mg/kg [2]. <b>Neurotoxicity:</b> Memory impairment at 0.5, 0.75, 1.0 mL/kg in mice [2].	<i>In vivo:</i> Rat (developmental, hepatic), mouse (neurotoxicity) [2].
d-Limonene	<b>Skin irritant/sensitizer.</b> Male rat-specific nephrotoxicity via α2u-globulin binding; not	<b>Repeated Dose:</b> NOAEL of 250 mg/kg/day in rats (oral) [3]. <b>Risk Assessment:</b>	<i>In vivo:</i> Rat (oral, repeated dose), Human (dermal patch testing) [3].

Terpene	Key Toxicological Findings	Reported Experimental Data	Primary Assays/Species
	relevant to humans. Low systemic toxicity [3].	Hazard Index of 0.592, indicating low risk [3].	
Terpinolene	<b>Limited toxicity data.</b> Shows some cytotoxicity and oxidative stress <i>in vitro</i> . Not genotoxic in human lymphocytes. Sedative at high doses [4].	<b>Cytotoxicity:</b> IC <sub>50</sub> /LD <sub>50</sub> values between 50–350 mg/L in various models [4]. <b>Sedative Effect:</b> Observed in mice at 0.1 mg (inhaled) [4].	<i>In vitro</i> : Human cancer cells, yeast, lymphocytes. <i>In vivo</i> : Mouse (sedation) [4].
α-Pinene	<b>Respiratory &amp; skin irritant.</b> Increased liver weights in chronic inhalation studies. Not genotoxic in standard NTP assays [5] [6].	<b>Inhalation Toxicity:</b> NOAEL of 25-100 ppm in rodent 3-month studies [6]. <b>Human TK:</b> Rapid absorption & adipose accumulation [6].	<i>In vivo</i> : Rat & mouse (NTP inhalation), Human (toxicokinetics) [5] [6].

## Detailed Experimental Data and Protocols

For researchers, the methodology behind the data is critical. Here are details of key experiments cited in the comparison.

## Genotoxicity Assessment of Sabinene

This is a core dataset for **sabinene**, demonstrating a lack of genotoxic concern.

- **Objective:** To evaluate the mutagenic and clastogenic potential of **sabinene**.
- **Protocol:**
  - **Bacterial Reverse Mutation Assay (Ames Test):** Conducted per OECD TG 471 in *Salmonella typhimurium* strains TA98, TA100, TA1535, TA1537, and *Escherichia coli* WP2uvrA, with and without metabolic activation (S9). **Sabinene** in DMSO was tested up to **5000 µg/plate** [1].
  - **In Vitro Micronucleus Test:** Conducted per OECD TG 487 in human peripheral blood lymphocytes. Cells were treated with **sabinene** in ethanol up to **200 µg/mL** for 4 hours (±S9) and 24 hours (-S9) [1].

- **Outcome:** **Sabinene** was negative in both assays, indicating no mutagenic or clastogenic activity under the test conditions [1].

## Neurotoxicity and Hepatotoxicity of $\alpha$ -Terpinene

These studies illustrate a multi-organ toxicological profile.

- **Objective:** To investigate the neurotoxic and hepatotoxic effects of  $\alpha$ -terpinene *in vivo*.
- **Protocol:**
  - **Neurotoxicity Model:** Mice were administered  $\alpha$ -terpinene (0.5, 0.75, 1.0 mL/kg/day, orally) for 10 days. Memory was assessed, and brains were analyzed for Na<sup>+</sup>, K<sup>+</sup>-ATPase activity and neuronal DNA damage [2].
  - **Hepatotoxicity Model:** Rats were treated with  $\alpha$ -terpinene (0.5, 0.75, 1.0 mL/kg, intraperitoneally) for 10 days. Livers were analyzed for histopathology, caspase activity, and oxidative stress markers (TBARS, CAT, SOD, ROS, GST, GPx) [2].
- **Outcome:**  $\alpha$ -Terpinene caused significant memory impairment, neuronal enzyme inactivation, and hepatic oxidative damage via ROS generation and lipid peroxidation [2].

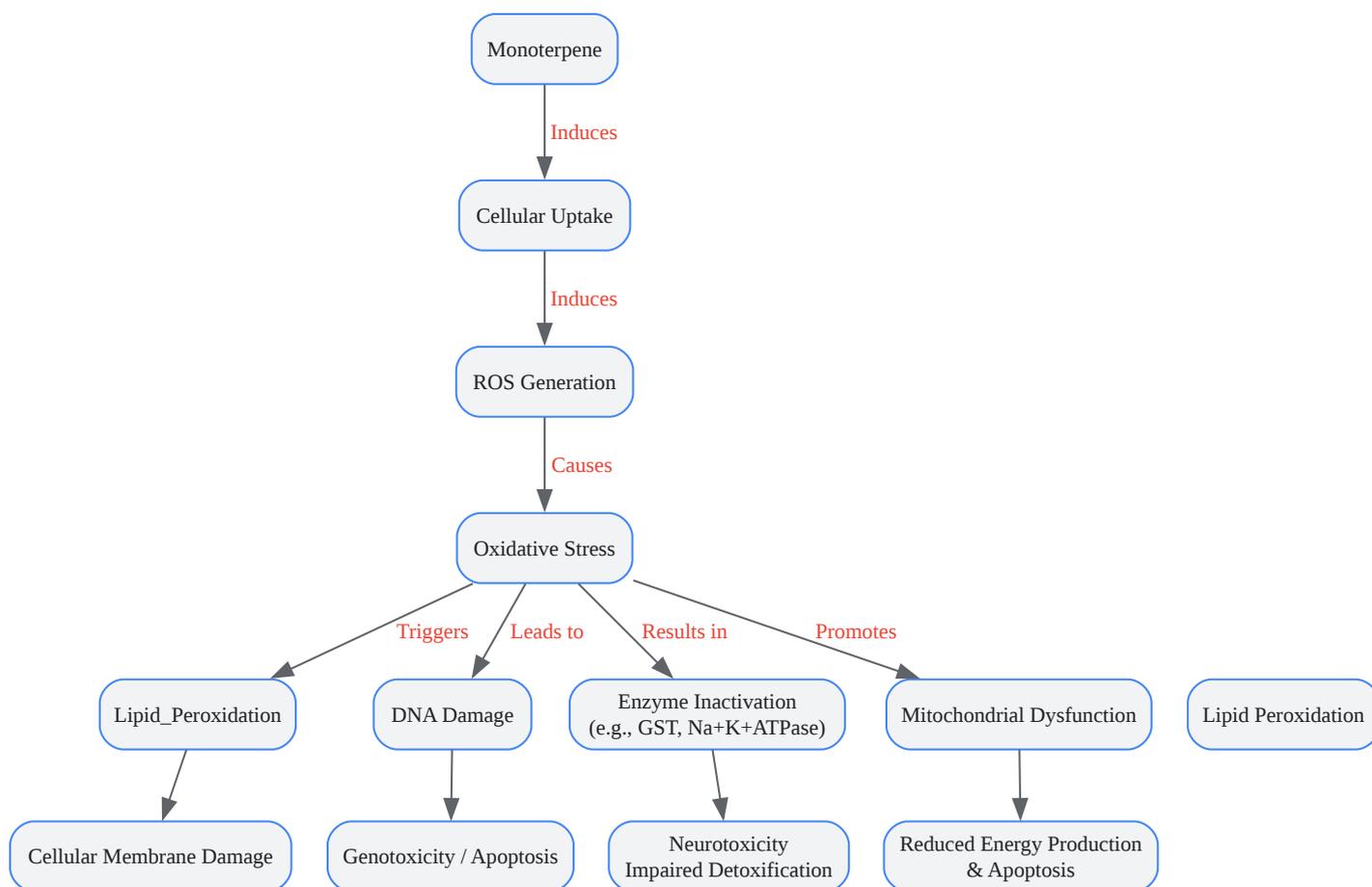
## Repeated-Dose Toxicity of d-Limonene

This study forms the basis for its human risk assessment.

- **Objective:** To determine the systemic toxicity of d-limonene following repeated oral administration.
- **Protocol:** A 28-day oral gavage study was conducted in rats per OECD guidelines. The No-Observed-Adverse-Effect Level (NOAEL) was identified as **250 mg/kg/day** [3].
- **Outcome:** The liver was identified as the target organ at higher doses. The male rat-specific kidney effects were deemed not relevant to humans, leading to the conclusion that d-limonene poses no serious risk at typical exposure levels [3].

## Proposed Signaling Pathway for Monoterpene Toxicity

A common mechanism underlying the toxicity of several monoterpenes, such as  $\alpha$ -terpinene, involves the induction of oxidative stress. The diagram below illustrates this pathway.



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## Interpretation and Research Gaps

Based on the assembled data, **sabinene** appears to have a favorable toxicological profile among the compared terpenes, with no observed genotoxicity. In contrast,  **$\alpha$ -terpinene** demonstrates the most significant concerns, showing evidence of developmental, neuro-, and hepatotoxicity. **d-Limonene** and  **$\alpha$ -pinene** present primarily as irritants, with specific, well-understood risks (kidney effects in male rats for limonene, respiratory irritation for pinene) that are considered manageable.

A significant challenge for a direct comparison is the inconsistency in testing methods and the lack of data for **sabinene** in key areas like repeated-dose inhalation toxicity. Future research should focus on:

- Conducting **subchronic and chronic inhalation studies** for **sabinene**, mirroring the robust datasets available for  $\alpha$ -pinene.
- Exploring the **metabolic pathways** of **sabinene** in detail to identify potential reactive metabolites.
- Performing **head-to-head comparisons** under standardized experimental conditions to accurately rank relative toxicity.

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